

# Application Notes and Protocols: Preparation of RK-287107 Stock Solution in DMSO

**Author:** BenchChem Technical Support Team. **Date:** December 2025

## Compound of Interest

Compound Name: RK-287107

Cat. No.: B15588127

[Get Quote](#)

For Researchers, Scientists, and Drug Development Professionals

## Abstract

This document provides a detailed protocol for the preparation, storage, and handling of a stock solution of **RK-287107** in dimethyl sulfoxide (DMSO). **RK-287107** is a potent and specific inhibitor of tankyrase-1 and tankyrase-2, with IC50 values of 14.3 nM and 10.6 nM, respectively[1][2][3][4]. Accurate preparation of the stock solution is critical for ensuring reproducible results in downstream experiments. This protocol includes information on the chemical properties of **RK-287107**, a step-by-step guide to solubilization, and recommendations for long-term storage to maintain compound integrity.

## Chemical Properties and Data

A summary of the key chemical properties of **RK-287107** is presented in the table below for easy reference. This data is essential for accurate calculations and preparation of the stock solution.

Property	Value	Reference
Molecular Weight	416.46 g/mol	[1][2][5]
Molecular Formula	C22H26F2N4O2	[1][4][5]
Appearance	White to off-white solid	[1]
CAS Number	2171386-10-8	[1][4][5][6]
Solubility in DMSO	≥ 83 mg/mL (approx. 199.29 mM)[2], up to 125 mg/mL (approx. 300.15 mM)[1][5]	[1][2][5]

## Experimental Protocol: Preparation of RK-287107 Stock Solution

This protocol outlines the procedure for preparing a 10 mM stock solution of **RK-287107** in DMSO. This concentration is a common starting point for most in vitro cell-based assays.

### Materials:

- **RK-287107** powder
- Anhydrous or high-purity Dimethyl Sulfoxide (DMSO)
- Microcentrifuge tubes or amber glass vials
- Calibrated analytical balance
- Calibrated micropipettes
- Vortex mixer
- Ultrasonic bath (optional, but recommended)[1][4][5]

### Procedure:

- **Equilibration:** Allow the vial of **RK-287107** powder to equilibrate to room temperature for at least 15-20 minutes before opening to prevent condensation of moisture.
- **Weighing:** Tare a clean, dry microcentrifuge tube or amber vial on a calibrated analytical balance. Carefully weigh the desired amount of **RK-287107** powder. For example, to prepare 1 mL of a 10 mM stock solution, weigh out 4.165 mg of **RK-287107**.
- **Solvent Addition:** Using a calibrated micropipette, add the calculated volume of DMSO to the vial containing the **RK-287107** powder. It is crucial to use fresh, anhydrous DMSO as it is hygroscopic and absorbed moisture can affect solubility[1][2].
- **Dissolution:**
  - Cap the vial securely and vortex thoroughly for 1-2 minutes to facilitate dissolution.
  - For complete dissolution, sonication in an ultrasonic water bath for 5-10 minutes is recommended[1][4][5]. Visually inspect the solution to ensure there are no visible particles. The solution should be clear.
- **Aliquoting and Storage:**
  - To avoid repeated freeze-thaw cycles, which can degrade the compound, it is highly recommended to aliquot the stock solution into smaller, single-use volumes in microcentrifuge tubes[2].
  - Store the aliquots protected from light[1][5][6].
  - For long-term storage (up to 6 months), store the aliquots at -80°C[1][5][6].
  - For short-term storage (up to 1 month), aliquots can be stored at -20°C[1][2][5][6].

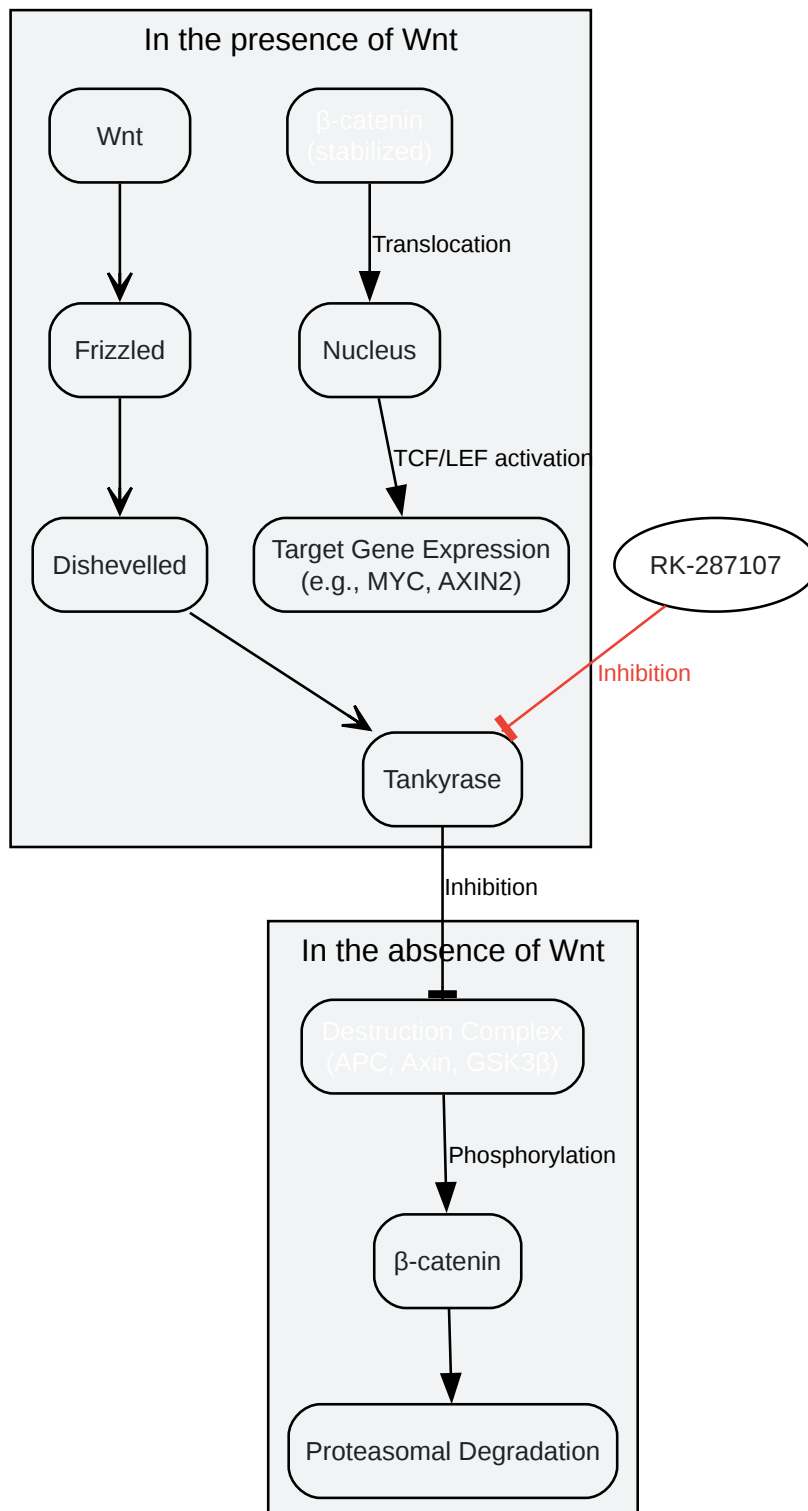
## Stock Solution Preparation Calculator:

To assist in preparing stock solutions of different concentrations, the following table provides the required mass of **RK-287107** for various volumes and concentrations.

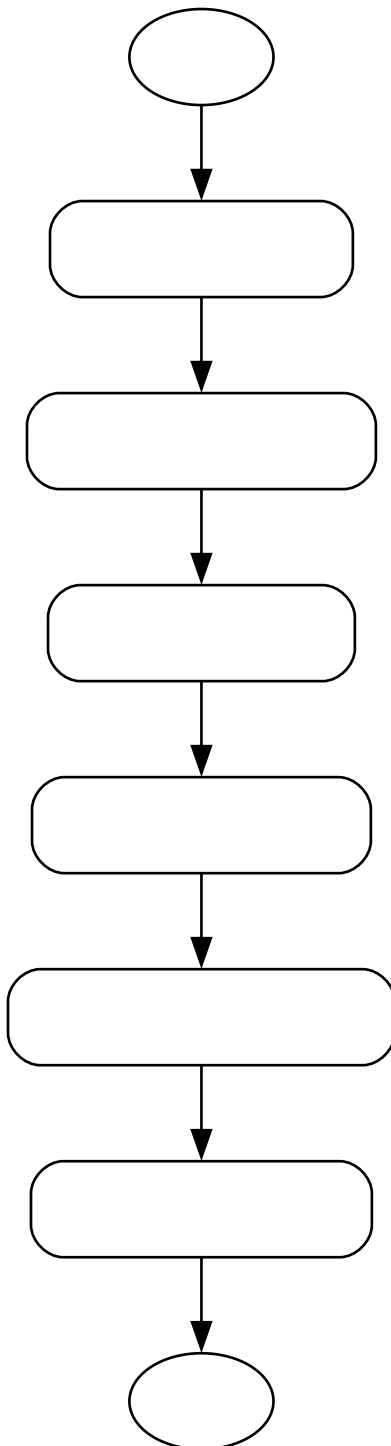
Desired Concentration	Volume	Mass of RK-287107 Required
1 mM	1 mL	0.4165 mg
5 mM	1 mL	2.0825 mg
10 mM	1 mL	4.165 mg
50 mM	1 mL	20.825 mg
1 mM	5 mL	2.0825 mg
5 mM	5 mL	10.4125 mg
10 mM	5 mL	20.825 mg
50 mM	5 mL	104.125 mg

## Signaling Pathway and Experimental Workflow Visualization

The following diagrams illustrate the Wnt/ $\beta$ -catenin signaling pathway targeted by **RK-287107** and the experimental workflow for preparing the stock solution.

Wnt/ $\beta$ -catenin Signaling Pathway and Inhibition by RK-287107[Click to download full resolution via product page](#)Caption: Inhibition of Tankyrase by **RK-287107** in the Wnt/ $\beta$ -catenin pathway.

## Workflow for RK-287107 Stock Solution Preparation

[Click to download full resolution via product page](#)

Caption: Step-by-step workflow for preparing **RK-287107** stock solution.

**Need Custom Synthesis?**

BenchChem offers custom synthesis for rare earth carbides and specific isotopic labeling.

Email: [info@benchchem.com](mailto:info@benchchem.com) or [Request Quote Online](#).

## References

- 1. medchemexpress.com [medchemexpress.com]
- 2. selleckchem.com [selleckchem.com]
- 3. targetmol.com [targetmol.com]
- 4. molnova.com [molnova.com]
- 5. file.medchemexpress.com [file.medchemexpress.com]
- 6. invivochem.net [invivochem.net]
- To cite this document: BenchChem. [Application Notes and Protocols: Preparation of RK-287107 Stock Solution in DMSO]. BenchChem, [2025]. [Online PDF]. Available at: [https://www.benchchem.com/product/b15588127#preparing-rk-287107-stock-solution-in-dmsol]

---

**Disclaimer & Data Validity:**

The information provided in this document is for Research Use Only (RUO) and is strictly not intended for diagnostic or therapeutic procedures. While BenchChem strives to provide accurate protocols, we make no warranties, express or implied, regarding the fitness of this product for every specific experimental setup.

**Technical Support:** The protocols provided are for reference purposes. Unsure if this reagent suits your experiment? [[Contact our Ph.D. Support Team for a compatibility check](#)]

**Need Industrial/Bulk Grade?** [Request Custom Synthesis Quote](#)

# BenchChem

Our mission is to be the trusted global source of essential and advanced chemicals, empowering scientists and researchers to drive progress in science and industry.

## Contact

Address: 3281 E Guasti Rd

Ontario, CA 91761, United States

Phone: (601) 213-4426

Email: [info@benchchem.com](mailto:info@benchchem.com)